

molecular formula and weight of disodium distyrylbiphenyl disulfonate

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Compound of Interest

Compound Name: *Distyrylbiphenyl*

Cat. No.: *B371695*

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A Technical Guide to Disodium Distyrylbiphenyl Disulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of disodium **distyrylbiphenyl** disulfonate, a compound widely utilized as a fluorescent whitening agent. This document details its chemical and physical properties, outlines a key synthesis methodology, and describes its mechanism of action.

Core Compound Properties

Disodium **distyrylbiphenyl** disulfonate, also known by trade names such as Tinopal CBS-X, is a stilbene derivative valued for its ability to absorb ultraviolet light and re-emit it as visible blue light, thereby imparting a brighter, whiter appearance to treated materials.

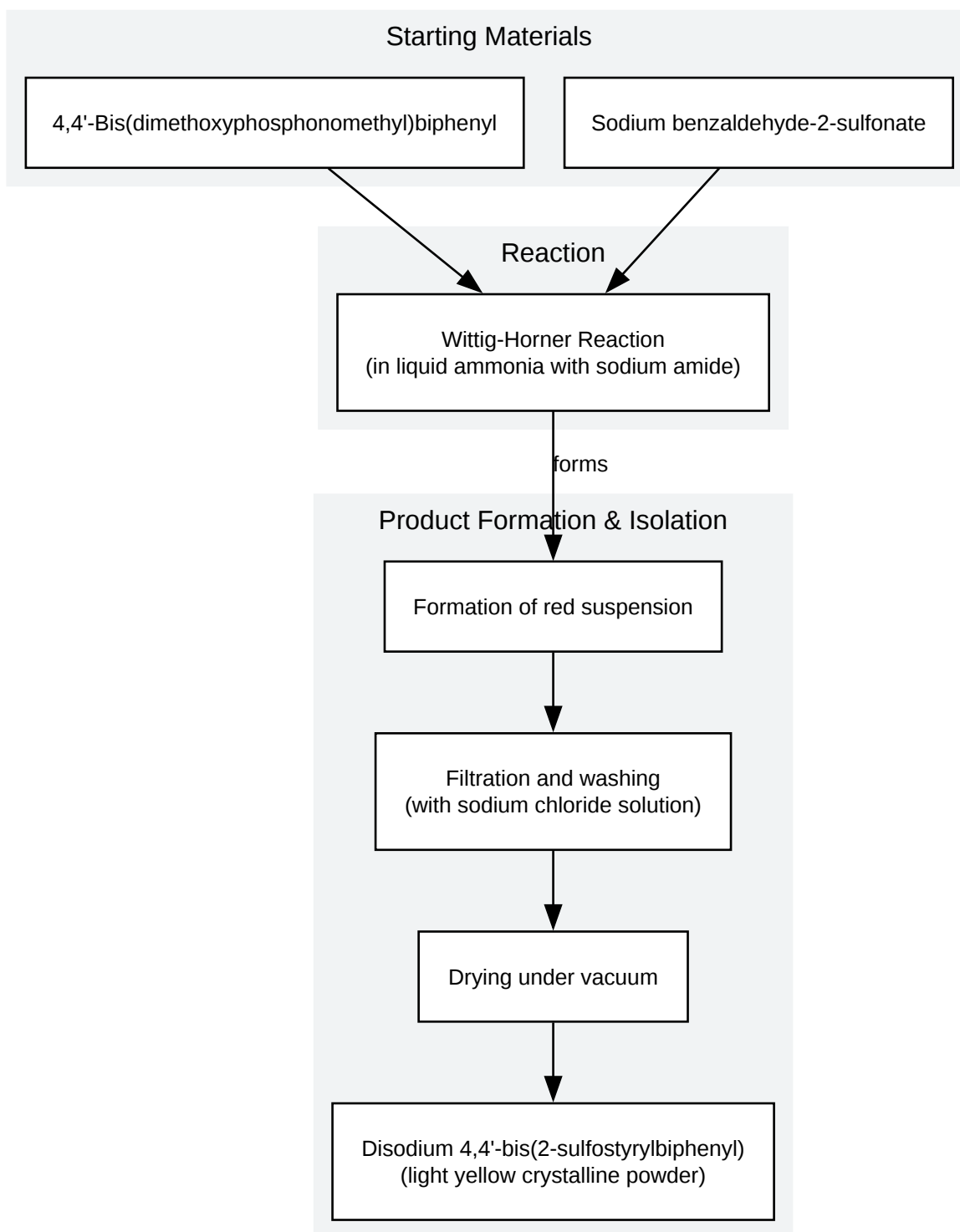
Molecular and Physical Data

The fundamental molecular and physical characteristics of disodium **distyrylbiphenyl** disulfonate are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₈ H ₂₀ Na ₂ O ₆ S ₂ [1][2][3]
Molecular Weight	562.6 g/mol [1]
Appearance	Pale yellow-green solid[3]
Melting Point	>300°C (decomposes)[2]
Solubility	Soluble in water.[3][4] Sparingly soluble in DMSO, slightly soluble in Methanol.[2]
Density	1.414 g/cm ³

Synthesis Protocol: A Representative Workflow

The industrial synthesis of disodium **distyrylbiphenyl** disulfonate can be achieved through various methods. A common approach involves a Wittig-Horner reaction. The following diagram illustrates a generalized workflow for its preparation.



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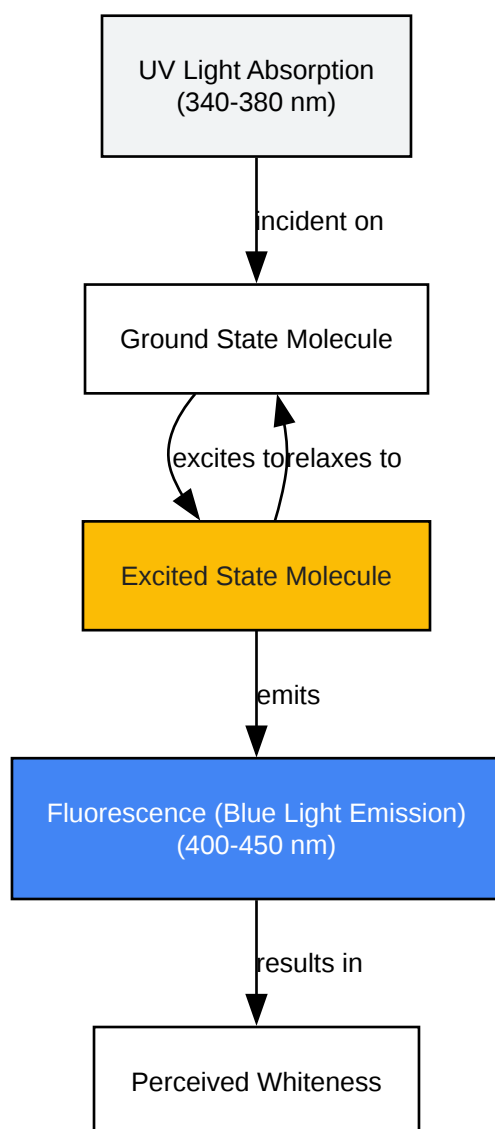
Caption: Generalized workflow for the synthesis of disodium **distyrylbiphenyl** disulfonate.

Mechanism of Action: Fluorescent Whitening

The primary application of disodium **distyrylbiphenyl** disulfonate is as a fluorescent whitening agent, also known as an optical brightener. Its mechanism of action is a photophysical process rather than a chemical bleaching one.

- **Absorption of UV Light:** The molecule absorbs photons from the ultraviolet region (typically 340-380 nm) of the electromagnetic spectrum.
- **Excitation:** This absorption of energy promotes electrons within the conjugated pi-system of the **distyrylbiphenyl** core to a higher energy, excited singlet state.
- **Fluorescence:** The excited state is unstable, and the electrons rapidly return to their ground state. In doing so, the excess energy is emitted as light in the blue region of the visible spectrum (around 400-450 nm).
- **Whitening Effect:** This emitted blue light counteracts any yellowish tones present in a material, resulting in the perception of a brighter, whiter appearance.

The following diagram illustrates this mechanism.



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Caption: Mechanism of action of disodium **distyrylbiphenyl** disulfonate as a fluorescent brightener.

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